

Technical Support Center: CCK-8 Stability & Methionine Protection

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Compound of Interest

Compound Name: Cholecystokinin (26-33)

CAS No.: 80980-81-0

Cat. No.: B12718323

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Topic: Preventing Oxidation of Methionine Residues in CCK-8 Storage

Introduction: The "Double-Edged" Sensitivity of CCK-8

Welcome to the Technical Support Center. You are likely here because you have observed inconsistent potency in your Cholecystokinin-8 (CCK-8) assays or are establishing a new handling protocol.

CCK-8 (Asp-Tyr(SO₃H)-Met-Gly-Trp-Met-Asp-Phe-NH₂) presents a unique stability paradox for researchers. It contains two Methionine (Met) residues highly susceptible to oxidation, and a sulfated Tyrosine (Tyr) that is critical for biological activity but labile to acid hydrolysis.

- **The Threat:** Methionine oxidation converts the hydrophobic thioether side chain into a hydrophilic sulfoxide (MetO). This structural change destroys the peptide's ability to dock into the CCK receptor, rendering it biologically inert.

- The Challenge: Standard antioxidant protocols often involve acidification, but strong acids can strip the essential sulfate group from the Tyrosine residue.

This guide provides the precise, field-tested protocols required to navigate this stability window.

Module 1: The Science of Vulnerability

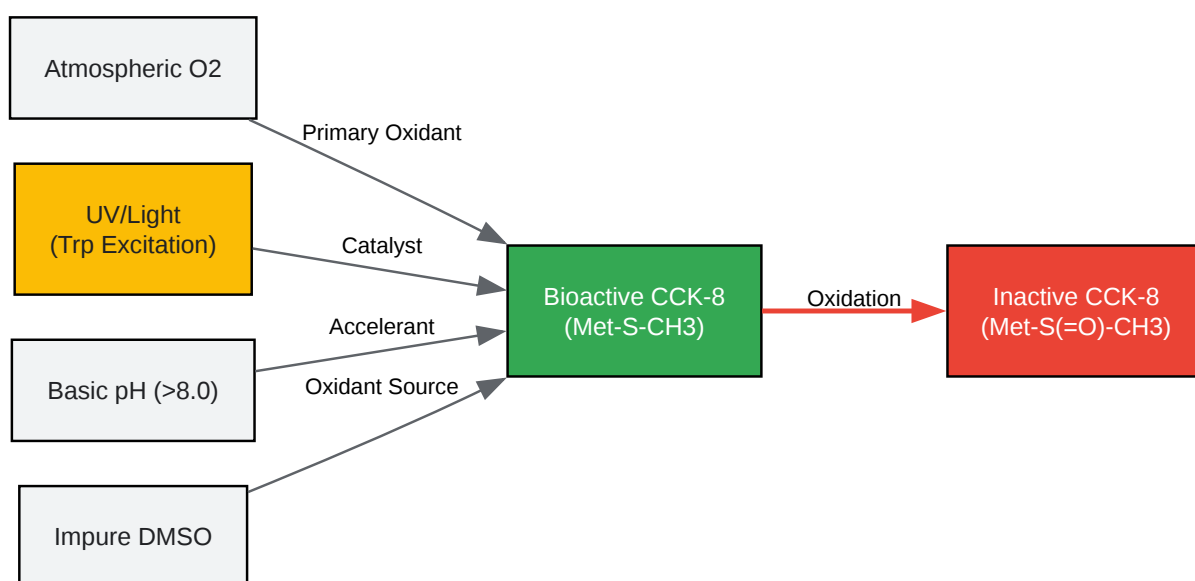
To prevent degradation, one must understand the mechanism. Methionine oxidation is not random; it is driven by specific environmental triggers.

The Oxidation Mechanism

Methionine is oxidized to Methionine Sulfoxide by Reactive Oxygen Species (ROS). This reaction is accelerated by:

- High pH: Basic conditions promote the formation of radical intermediates.
- Light: UV light activates photosensitizers (like the Tryptophan residue adjacent to Methionine in CCK-8), generating singlet oxygen.
- Trace Metals: Iron or Copper ions in low-quality buffers act as catalysts.

Visualizing the Degradation Pathway



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Figure 1: Factors driving the conversion of bioactive CCK-8 to inactive Methionine Sulfoxide.

Module 2: Critical Storage & Handling Protocols

Lyophilized Storage (The Gold Standard)

Peptides are most stable as dry powders.^[1] Water mediates the transfer of oxygen and free radicals.

- Temperature: Store at -20°C (short term < 6 months) or -80°C (long term).
- Desiccation: Moisture allows microscopic hydrolysis. Always store vials inside a secondary container with silica gel desiccant.
- Equilibration (Crucial Step): Before opening a vial, allow it to warm to room temperature (approx. 30 mins) inside the desiccator.
 - Why? Opening a cold vial in humid room air causes immediate condensation on the peptide powder, dissolving it slightly and initiating oxidation.

Reconstitution Strategy

This is the highest-risk moment. CCK-8 is acidic (pI ~3.6) and dissolves well in neutral to mild basic buffers, but basicity promotes oxidation.

Recommended Solvent System:

- Primary Choice: Degassed 1x PBS (pH 7.2 - 7.4).
- Alternative (for high conc.): 1% Ammonium Hydroxide (NH₄OH) followed by immediate dilution in PBS.
- Avoid: DMSO (unless absolutely necessary and strictly fresh/anhydrous). DMSO can act as an oxidizing agent for Methionine-containing peptides over time.

The "Argon Shield" Protocol:

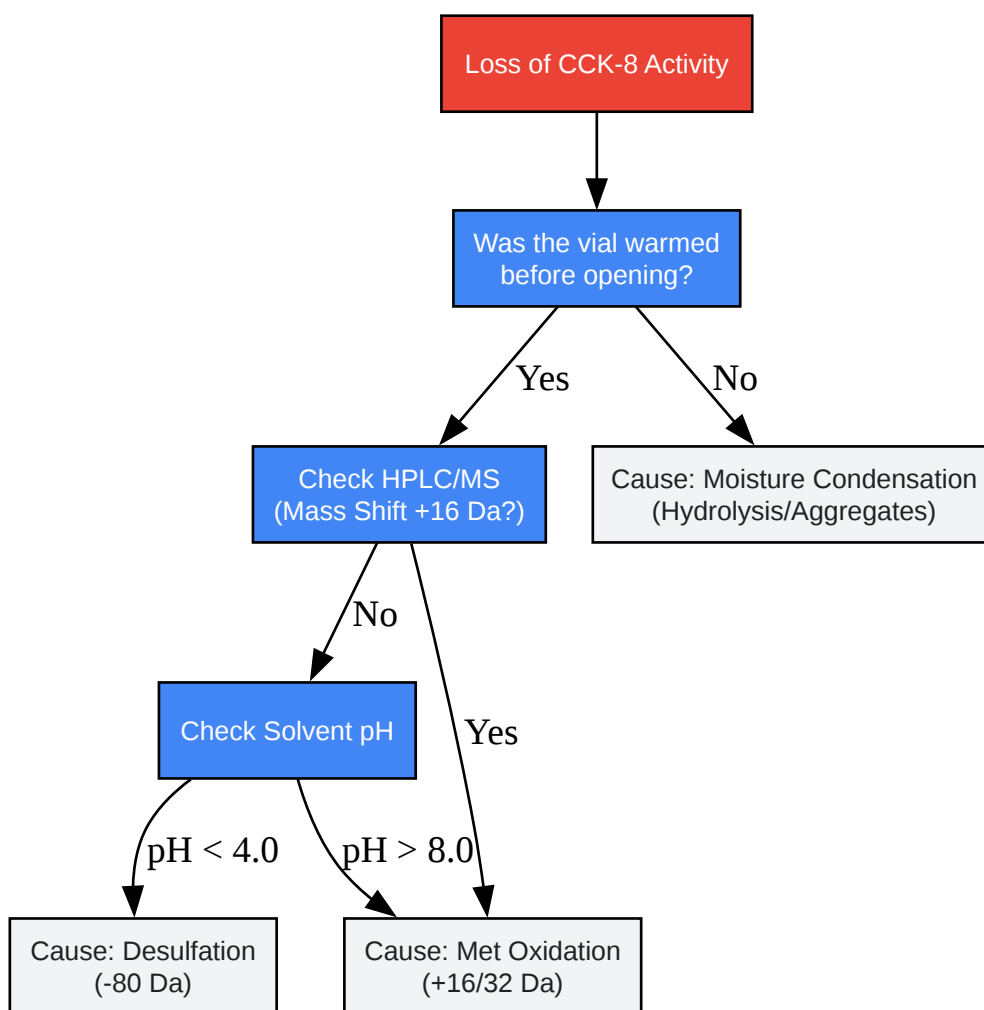
- Degas the Buffer: Sonicate the buffer under vacuum or sparge with Helium/Argon for 15 minutes before use to remove dissolved oxygen.
- Dissolve: Add buffer to the peptide. Do not vortex vigorously (introduces air bubbles). Swirl gently or pipette up and down.[\[2\]](#)
- Aliquot Immediately: Never store the bulk solution. Divide into single-use aliquots (e.g., 10-50 μ L).
- Inert Overlay: Gently blow a stream of Argon or Nitrogen gas into the vial headspace before capping.
- Snap Freeze: Freeze aliquots immediately on dry ice or liquid nitrogen.

Stability Data Summary

State	Condition	Estimated Stability	Risk Factor
Lyophilized	-20°C, Desiccated	> 2 Years	Moisture ingress upon opening
Lyophilized	+4°C	< 6 Months	Slow oxidation
Solubilized	-80°C (Degassed)	3-6 Months	Freeze-thaw cycles
Solubilized	-20°C	1 Month	Crystal formation/pH shifts
Solubilized	+4°C	< 24 Hours	Rapid Met oxidation
Solubilized	RT (25°C)	< 4 Hours	Oxidation & Proteolysis

Module 3: Troubleshooting & FAQs

Workflow: Diagnosing Activity Loss



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Figure 2: Diagnostic logic for identifying the cause of peptide failure.

Frequently Asked Questions

Q1: Can I use DTT or Beta-mercaptoethanol (BME) to prevent oxidation?

- Answer: Use with extreme caution. While reducing agents like DTT can reverse Methionine Sulfoxide back to Methionine, they can also interfere with downstream biological assays (e.g., receptor binding or cell signaling). If your assay tolerates it, 1-5 mM DTT is effective. However, for receptor binding studies, it is better to prevent oxidation via degassing rather than adding chemical reducers.

Q2: My CCK-8 solution turned slightly yellow. Is it still good?

- Answer: No. Discard it. Yellowing often indicates photo-oxidation of the Tryptophan residue or advanced degradation. This usually correlates with a significant drop in potency.

Q3: Can I store CCK-8 in DMSO?

- Answer: It is not recommended for long-term storage.[2][3] While DMSO is a universal solvent, industrial-grade DMSO often contains peroxides that accelerate Methionine oxidation. If you must use DMSO for solubility, use high-grade anhydrous DMSO (stored under nitrogen), dilute immediately into aqueous buffer, and use within hours.

Q4: How do I know if my CCK-8 is oxidized without a Mass Spec?

- Answer: In a functional assay (e.g., Calcium flux or IP-One accumulation), oxidized CCK-8 typically shows a right-shift in EC50 (lower potency) rather than a complete loss of signal. If your EC50 shifts from 1nM to 100nM, oxidation is the likely culprit.

References

- Stadtman, E. R., et al. "Methionine oxidation and peptide degradation." Biochimica et Biophysica Acta (BBA). [[Link](#)]
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 37689, Sincalide (CCK-8). [[Link](#)]

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